

improving AICAR solubility in aqueous buffers

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Compound of Interest

Compound Name: AICAR diphosphate, sodium salt

CAS No.: 102185-54-6

Cat. No.: B1166075

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Technical Support Center: Optimizing AICAR Solubility

Executive Summary: The Solubility Paradox

AICAR (5-Aminoimidazole-4-carboxamide ribonucleotide)—specifically the riboside form (Acadesine)—presents a common frustration for researchers: it is moderately soluble in pure water (~20 mg/mL) but frequently precipitates upon addition to physiological buffers like PBS (~2.5 mg/mL).[1]

This guide addresses the physicochemical mechanisms behind this behavior and provides field-proven protocols to maintain stability for both in vitro cell culture and in vivo animal dosing.[2]

Troubleshooting Center (Q&A)

Q1: I dissolved AICAR in water perfectly, but it precipitated immediately when I added PBS. Why?

Diagnosis: pH-Dependent Solubility Shift.[1][2] The Science: AICAR contains an imidazole ring with a pKa of approximately 6.0.[3]

- In Water (pH ~5.5 - 6.0): The imidazole ring is partially protonated (cationic), improving its interaction with water molecules.[1]
- In PBS (pH 7.4): The pH is significantly higher than the pKa. The imidazole deprotonates, becoming a neutral, uncharged species.[3] Without the positive charge, the molecule becomes less polar and less soluble, leading to rapid crystallization (precipitation).
- The Fix: Do not dissolve directly in PBS. Prepare a concentrated stock in pure water or DMSO first, then dilute into the buffer immediately prior to use, or adjust the pH of your stock slightly lower (pH 6.0) if your experimental model permits.

Q2: I need a high-dose (100 mg/kg) injectable formulation. Saline isn't working.

Diagnosis: Ionic Strength "Salting Out." The Science: Sodium chloride in saline competes for water molecules (hydration shells).[1] At high concentrations, AICAR cannot compete with the strong ionic interactions of NaCl, forcing it out of solution. The Fix: Use the "Rapid Dilution" Protocol (See Protocol B below) or a Co-solvent System (PEG300/Tween 80) to shield the molecule from ionic interference.[1]

Q3: Can I heat or sonicate the solution to dissolve the precipitate?

Answer: Yes, with caution.

- Sonication: Safe and recommended.[2] Sonicate for 5–10 minutes at 40 kHz.
- Heat: Gentle warming to 37°C is acceptable.[2] Avoid boiling or temperatures >50°C, as this can degrade the ribose bond or cause hydrolysis of the amide group.

Q4: My frozen stock solution has crystals. Is it ruined?

Answer: Likely not.

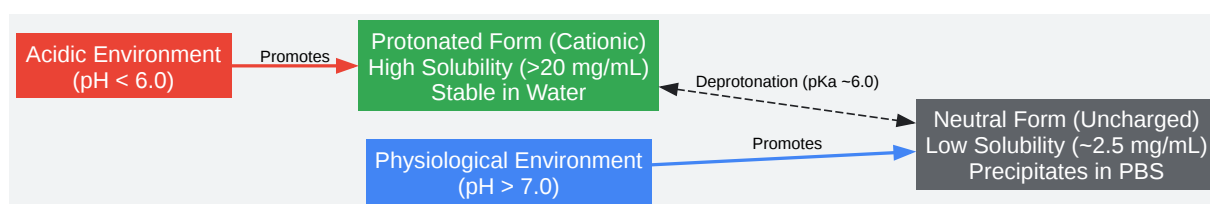
- Cause: Freezing concentrates solutes as water turns to ice, often pushing concentrations past the saturation limit.

- Recovery: Warm the vial to 37°C and vortex/sonicate until clear. If the solution remains cloudy after 15 minutes of warming, the compound may have degraded or formed a stable polymorph; discard it.

Technical Deep Dive: The Mechanism of Solubility

The solubility of AICAR is governed by the protonation state of its imidazole nitrogen.

Visualizing the pH Switch: The diagram below illustrates how pH impacts the chemical structure and solubility state of AICAR.



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Figure 1: The protonation switch. At physiological pH (7.4), AICAR loses its positive charge, drastically reducing its solubility in aqueous buffers.[1]

Validated Experimental Protocols

Protocol A: Standard In Vitro Stock (DMSO)

Best for cell culture where small volumes are added to media.[1][2]

- Weigh: Measure 50 mg of AICAR powder.
- Solvent: Add 1.0 mL of high-grade, anhydrous DMSO.
- Dissolve: Vortex vigorously. If crystals persist, warm to 37°C for 5 minutes.
 - Result: 50 mg/mL (approx. 193 mM) clear stock.[1]
- Storage: Aliquot into light-protective tubes and store at -20°C.

- Usage: Dilute at least 1:1000 into culture media to keep DMSO < 0.1%.

Protocol B: High-Dose In Vivo Injection (Aqueous)

Best for Intraperitoneal (IP) injection where DMSO toxicity is a concern.[1]

| Parameter | Specification |
|----------------------|-------------------------------------------|
| Target Concentration | 10–20 mg/mL |
| Vehicle | Pure Water (Initial) + Saline (Final) |
| Stability Window | < 1 Hour (Prepare immediately before use) |

Steps:

- Calculate the total mass needed (e.g., 100 mg).[1]
- Dissolve AICAR in 50% of the final volume using pure, sterile water (Milli-Q).
 - Why? Solubility in water is high (~20 mg/mL).[1]
- Vortex until completely clear.
- Slowly add 2x concentrated Saline (1.8% NaCl) to bring to the final volume.
 - Why? This brings the final tonicity to physiological levels (0.9% NaCl) without forcing the drug to dissolve directly in high-salt conditions.[1][2]
- Inject immediately. Do not store this solution.

Protocol C: High-Concentration Co-Solvent Formulation

Best for very high doses (>50 mg/kg) or subcutaneous (SC) administration.[1][2]

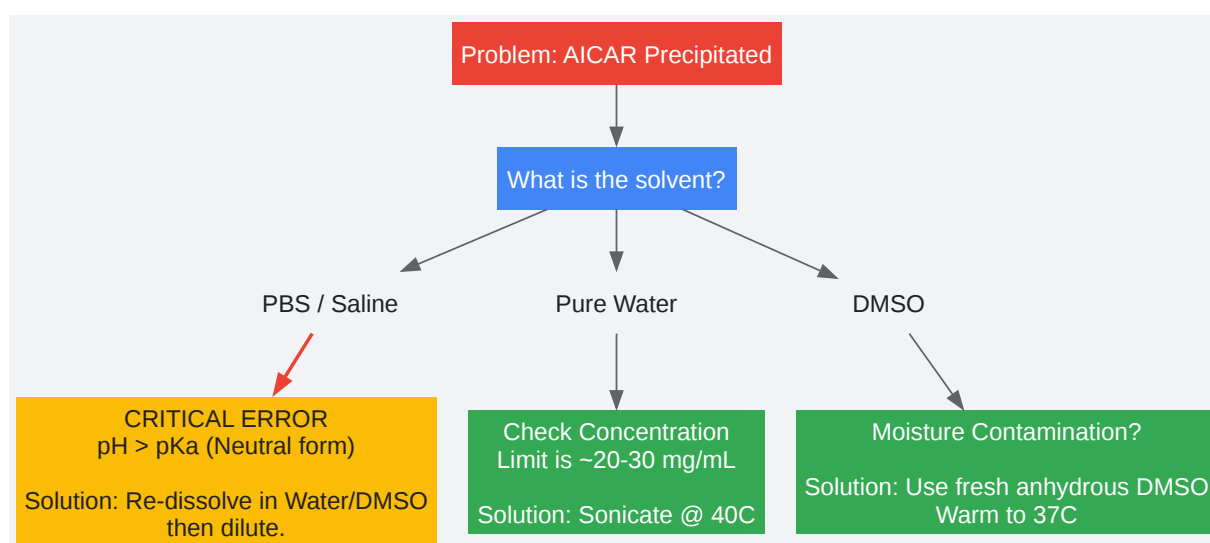
Formulation: 10% DMSO / 40% PEG300 / 5% Tween-80 / 45% Water[1]

- Stock: Dissolve AICAR in pure DMSO at 200 mg/mL.
- Add PEG: Add PEG300 (40% of final vol) to the DMSO stock. Vortex.

- Add Surfactant: Add Tween-80 (5% of final vol).[1] Vortex.
- Dilute: Slowly add warm (37°C) water (45% of final vol) while vortexing.
 - Check: If precipitation occurs, sonicate at 37°C until clear.[1][2]

Troubleshooting Decision Tree

Use this logic flow to resolve precipitation issues in real-time.



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Figure 2: Rapid diagnostic flowchart for AICAR solubility issues.

References

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